

Application Note: Analysis of Fenthia[®]prop-p-ethyl in Soil using HPLC-UV

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Compound of Interest

Compound Name: Fenthia[®]prop-p-ethyl

Cat. No.: B15187611

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **Fenthia[®]prop-p-ethyl** in soil samples. The protocol outlines a comprehensive workflow, including sample collection, extraction, and chromatographic analysis. The described method is suitable for researchers, scientists, and professionals in the fields of environmental science and drug development for monitoring **Fenthia[®]prop-p-ethyl** residues in soil matrices.

Introduction

Fenthia[®]prop-p-ethyl is a widely used herbicide for controlling grassy weeds in various agricultural settings. Its persistence and potential for environmental contamination necessitate accurate and sensitive analytical methods for its determination in soil. This application note presents a validated HPLC-UV method that offers a straightforward and effective approach for the quantification of **Fenthia[®]prop-p-ethyl**. The method utilizes a C18 column for separation with UV detection, providing the required selectivity and sensitivity for residue analysis.

Experimental Protocols

Materials and Reagents

- **Fenthia[®]prop-p-ethyl** analytical standard (≥98% purity)
- HPLC grade acetonitrile, methanol, and water

- Acetone (analytical grade)
- Sodium chloride (NaCl)
- Anhydrous sodium sulfate
- 0.45 µm syringe filters

Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Microwave-assisted solvent extractor (MASE) or mechanical shaker
- Centrifuge
- Rotary evaporator
- Analytical balance
- Vortex mixer
- Standard laboratory glassware

Sample Preparation: Microwave-Assisted Solvent Extraction (MASE)

- Soil Sampling: Collect representative soil samples from the area of interest. Air-dry the samples and sieve through a 2 mm mesh to remove large debris.
- Extraction:
 - Weigh 10 g of the prepared soil sample into a microwave extraction vessel.
 - Add 30 mL of acetone.

- Spike with a known concentration of **Fenthiaprop-p-ethyl** standard for recovery studies, if necessary.
- Seal the vessel and place it in the MASE system.
- Extract at 60°C for 6 minutes.[\[1\]](#)
- Filtration and Concentration:
 - Allow the extract to cool to room temperature.
 - Filter the extract through a Whatman No. 1 filter paper.
 - Transfer the filtrate to a round-bottom flask and concentrate to near dryness using a rotary evaporator at 40°C.
- Liquid-Liquid Partitioning:
 - Redissolve the residue in 20 mL of a 10 g/L aqueous sodium chloride solution.[\[2\]](#)
 - Transfer to a separatory funnel and extract twice with 20 mL of acetonitrile.
 - Combine the acetonitrile fractions and dry over anhydrous sodium sulfate.
- Final Preparation:
 - Filter the dried extract through a 0.45 µm syringe filter into an HPLC vial.
 - The sample is now ready for HPLC-UV analysis.

HPLC-UV Chromatographic Conditions

The following HPLC conditions have been found suitable for the analysis of **Fenthiaprop-p-ethyl**.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size[1][3]
Mobile Phase	Acetonitrile and Methanol (Gradient elution may be optimized)[3]
Flow Rate	1.0 mL/min[1][3]
Injection Volume	20 µL[1][3]
UV Detector Wavelength	280 nm[1][3]
Column Temperature	Ambient
Retention Time	Approximately 4.37 min (will vary based on specific system and conditions)[1]

A gradient elution program can be optimized for better separation, for instance: 100% acetonitrile for 5 min, followed by a linear gradient to 70% acetonitrile and 30% methanol over 12 min, and then 100% methanol for 8 min.[3]

Data Presentation

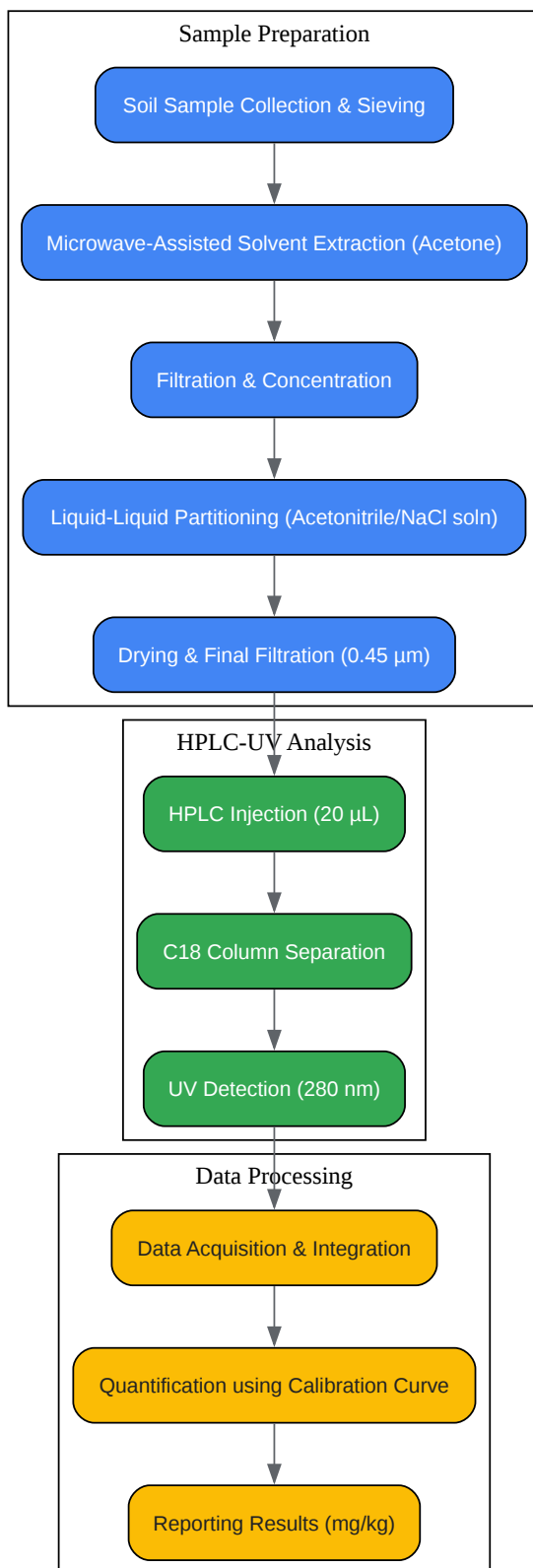
Method Validation Summary

The following table summarizes the typical performance characteristics of this analytical method.

Parameter	Result	Reference
Linearity Range	0.5 - 16 µg/mL[1][4]	[1][4]
Correlation Coefficient (r ²)	> 0.99	
Recovery	91.22 ± 0.01% - 99.32 ± 0.01% [1]	[1]
Precision (RSD)	< 5%[1]	[1]
Limit of Detection (LOD)	0.01 mg/kg	[2]
Limit of Quantification (LOQ)	0.01 mg/kg	[2]

Visualizations

Experimental Workflow Diagram



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Caption: Experimental workflow for **Fenthiaprop-p-ethyl** analysis in soil.

Conclusion

The HPLC-UV method described in this application note provides a reliable and efficient means for the determination of **Fenthiaprop-p-ethyl** in soil samples. The sample preparation procedure using Microwave-Assisted Solvent Extraction offers high recovery rates and the subsequent HPLC analysis is both sensitive and selective. This method is well-suited for routine environmental monitoring and residue analysis in a laboratory setting.

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